

Essential Guide to the Proper Disposal of TCS2002

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Compound of Interest

Compound Name: **TCS2002**

Cat. No.: **B1682947**

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This document provides crucial safety and logistical information for the proper disposal of **TCS2002**, a potent GSK-3 β inhibitor. The following procedures are based on general laboratory safety protocols and the known chemical properties of **TCS2002** and its common solvents. These guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal, thereby minimizing environmental impact and maintaining a safe laboratory environment.

TCS2002 Chemical and Physical Properties

A summary of the key quantitative data for **TCS2002** is presented below. This information is essential for understanding the chemical's characteristics and for making informed decisions on its handling and disposal.

Property	Value
Chemical Name	2-Methyl-5-[3-[4-(methylsulfinyl)phenyl]-5-benzofuranyl]-1,3,4-oxadiazole[1][2][3]
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₃ S[1]
Molecular Weight	338.38 g/mol [1][3]
Purity	≥98%[1][2]
Solubility	Soluble to 100 mM in DMSO and to 25 mM in ethanol[1]
Storage	Store at +4°C[1]
CAS Number	1005201-24-0[1]
Biological Activity	Potent inhibitor of GSK-3β (IC ₅₀ = 35 nM)[1][2][3]

Experimental Protocol for Proper Disposal of TCS2002

The following step-by-step protocol should be followed for the safe disposal of **TCS2002** and its associated waste. In the absence of a specific Safety Data Sheet (SDS) for **TCS2002**, it is prudent to treat this compound as a potentially hazardous substance.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **TCS2002** and its waste.

2. Waste Segregation and Collection:

• Solid **TCS2002** Waste:

- Collect any unused or expired solid **TCS2002** in a clearly labeled, sealed container.

- The label should include "Hazardous Waste," the chemical name "**TCS2002**," and the approximate quantity.
- Contaminated Labware:
 - Dispose of all single-use items contaminated with **TCS2002**, such as pipette tips, microfuge tubes, and gloves, in a designated hazardous waste container for solid chemical waste.
 - Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous liquid waste.
- Liquid **TCS2002** Waste (DMSO and Ethanol Solutions):
 - Do not pour **TCS2002** solutions down the drain.^{[4][5]} Both DMSO and ethanol solutions must be collected as hazardous chemical waste.
 - Use separate, clearly labeled, and sealable containers for DMSO-based and ethanol-based solutions to avoid potential chemical reactions.
 - Labels should indicate "Hazardous Waste," the solvent (e.g., "DMSO Waste with **TCS2002**" or "Ethanol Waste with **TCS2002**"), and an estimate of the **TCS2002** concentration.
 - Ethanol is a flammable liquid and should be handled accordingly, away from ignition sources.^[6]
 - DMSO can facilitate the absorption of other chemicals through the skin, so extra care should be taken when handling DMSO solutions.^[7]

3. Storage of Hazardous Waste:

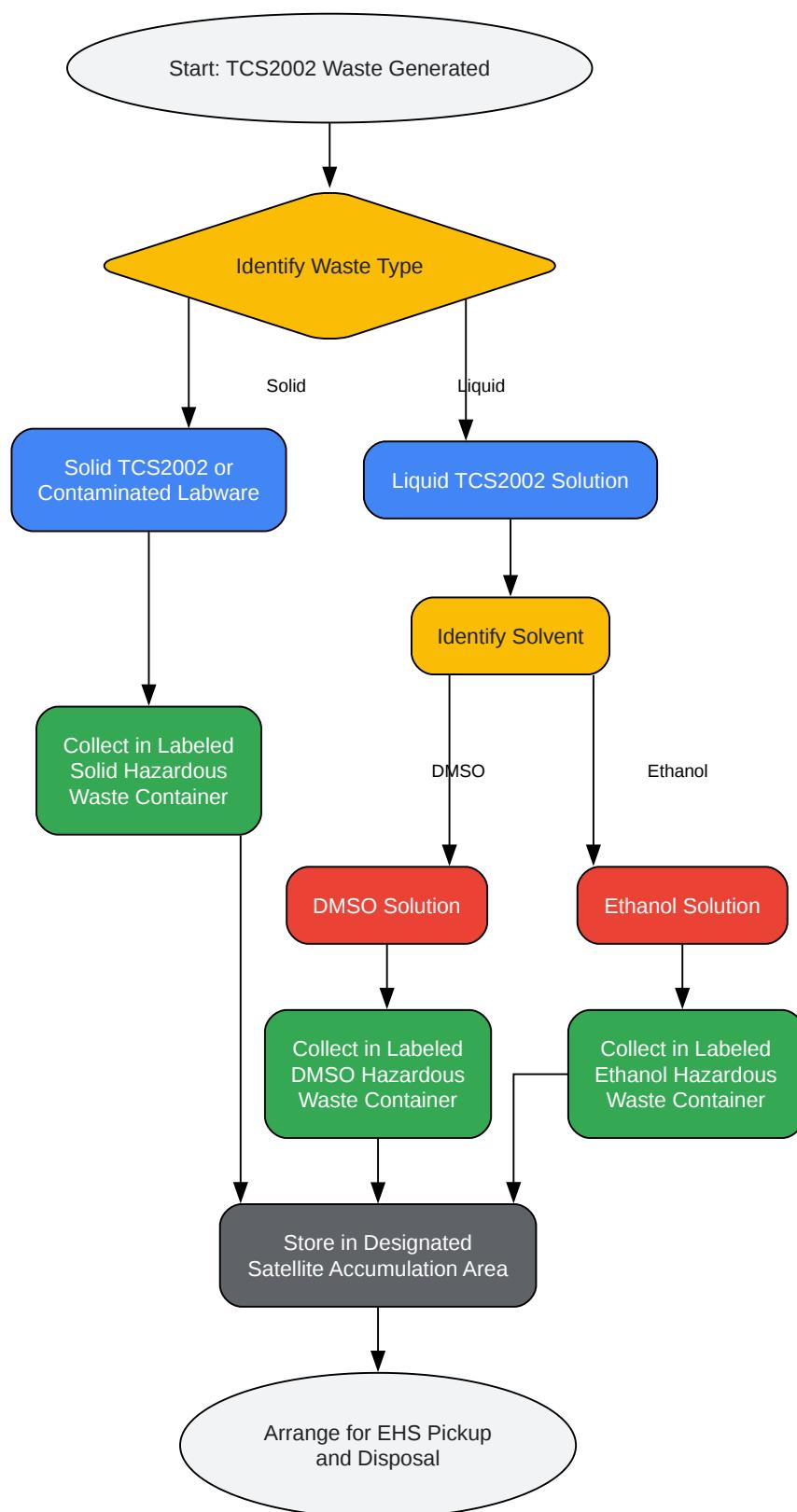
- Store all hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure that waste containers are kept closed except when adding waste.^{[8][9]}
- Store waste containers in secondary containment to prevent spills.

4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of all **TCS2002** hazardous waste.
- Follow all institutional and local regulations for hazardous waste disposal.

Logical Workflow for TCS2002 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **TCS2002** waste.

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Caption: **TCS2002** Disposal Decision Workflow.

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